

4-Chloro-2-fluorobenzaldehyde safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 4-Chloro-2-fluorobenzaldehyde

Cat. No.: B1630973

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A Technical Guide to the Safe Handling of 4-Chloro-2-fluorobenzaldehyde

Authored for Researchers, Scientists, and Drug Development Professionals

As a key building block in the synthesis of novel pharmaceutical and agrochemical compounds, **4-Chloro-2-fluorobenzaldehyde** (CAS No: 61072-56-8) is a common reagent in the modern research laboratory.^[1] Its unique substitution pattern makes it a valuable intermediate for creating complex organic molecules.^[1] However, its utility is matched by a specific hazard profile that necessitates a thorough understanding and implementation of rigorous safety protocols. This guide provides an in-depth, experience-driven framework for handling this compound, moving beyond mere compliance to foster a culture of proactive safety and scientific integrity.

Section 1: Hazard Identification and Core Chemical Profile

A foundational understanding of a chemical's intrinsic properties is the starting point for any risk assessment. **4-Chloro-2-fluorobenzaldehyde** is a solid, appearing as a white to light yellow powder or crystal, which dictates the primary routes of exposure—namely inhalation of dust and direct skin or eye contact.^[1]

GHS Classification and Risk Analysis

The Globally Harmonized System (GHS) provides a clear, standardized summary of the chemical's hazards. It is classified with the signal word "Warning" and is associated with three primary hazard statements.[\[2\]](#)[\[3\]](#)

GHS Classification	Hazard Statement	Code	Practical Implication for Researchers
Skin Corrosion/Irritation	Causes skin irritation	H315	Direct contact can lead to localized redness, inflammation, or dermatitis. This underscores the need for meticulous glove selection and handling techniques to prevent skin exposure. [2] [3]
Serious Eye Damage/Irritation	Causes serious eye irritation	H319	Accidental contact with the eyes from dust particles can cause significant, potentially painful irritation. This mandates the use of appropriate, fully-sealed eye protection at all times. [2] [3]
Specific Target Organ Toxicity	May cause respiratory irritation	H335	Inhalation of the fine powder can irritate the nose, throat, and lungs, leading to coughing and discomfort. This is the primary driver for requiring the use of engineering controls like fume hoods. [2] [3]

Physicochemical Properties

These properties are essential for understanding the compound's behavior during experiments and in the event of an accidental release.

Property	Value	Source
CAS Number	61072-56-8	[1] [4]
Molecular Formula	C ₇ H ₄ ClFO	[1] [2]
Molecular Weight	158.56 g/mol	[1] [2]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	58 - 61 °C	[1]

Section 2: A Proactive Safety Framework: The Hierarchy of Controls

Effective laboratory safety is not solely reliant on personal protective equipment (PPE). It is achieved by implementing a multi-layered strategy known as the Hierarchy of Controls. This framework prioritizes the most effective control measures to eliminate or minimize hazards.



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Caption: Hierarchy of Controls applied to **4-Chloro-2-fluorobenzaldehyde**.

Engineering Controls: The First Line of Defense

The primary engineering control is the mandatory use of a certified chemical fume hood for any procedure that could generate dust, including weighing, transferring, and adding to a reaction vessel.^[5] This directly mitigates the respiratory irritation hazard (H335).^[3] Furthermore,

laboratory design must include easily accessible and regularly tested safety showers and eyewash stations.^[5]

Administrative Controls: Standardizing Safe Practices

A written Standard Operating Procedure (SOP) for handling **4-Chloro-2-fluorobenzaldehyde** is essential. This document should be readily available and serve as the basis for mandatory, documented training for all personnel who will handle the compound. Access to the chemical and its handling areas should be restricted to trained and authorized individuals.

Personal Protective Equipment (PPE): The Final Barrier

PPE is not a substitute for robust engineering and administrative controls but is essential as the final barrier between the researcher and the chemical.

Protection Type	Specification	Rationale and Best Practices
Eye & Face	Chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133. A face shield may be worn over goggles for added protection. ^[5]	Standard safety glasses are insufficient. Goggles must provide a full seal around the eyes to protect against airborne dust.
Skin	Nitrile gloves (inspect before use). A buttoned, long-sleeved laboratory coat.	Nitrile provides good chemical resistance. Contaminated gloves must be removed using proper technique and disposed of as hazardous waste. ^[6] A lab coat prevents incidental contact with skin on the arms.
Respiratory	Not required if handled exclusively within a functioning fume hood. For emergencies or spill cleanup outside a hood, a NIOSH/MSHA-approved respirator is necessary. ^[7]	Relying on engineering controls is the preferred method for respiratory protection. Respirator use requires a formal program, including fit-testing.

Section 3: Step-by-Step Protocol for Safe Handling

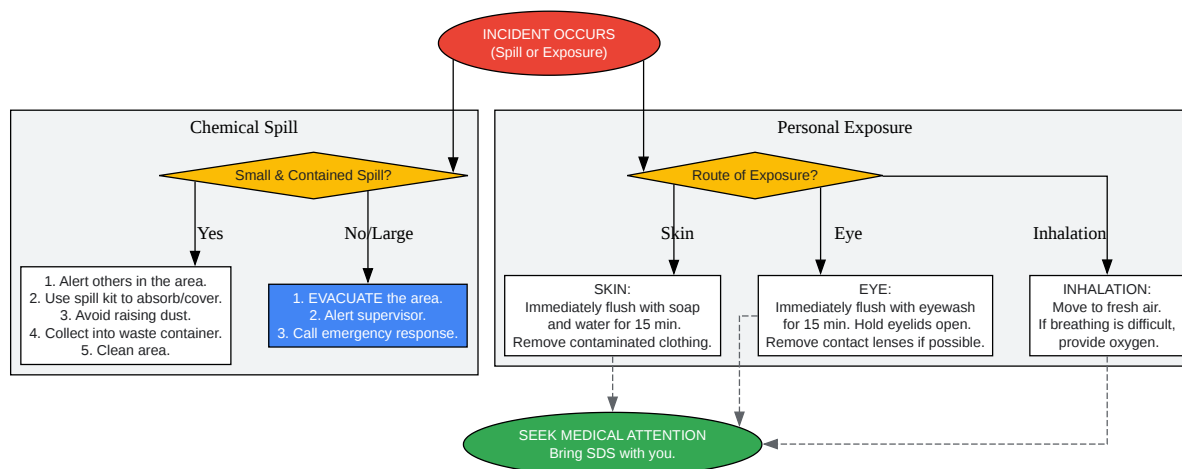
This protocol provides a self-validating workflow. Adherence to each step ensures that risks are systematically managed.

- Preparation and Pre-Use Checks:
 - Verify the chemical fume hood has a current certification and is functioning correctly (check airflow monitor).
 - Ensure the work area within the hood is clean and uncluttered.
 - Confirm the locations of the nearest eyewash station, safety shower, and fire extinguisher.
 - Don all required PPE (goggles, nitrile gloves, lab coat).
- Weighing and Dispensing:
 - Perform all weighing and transfer operations on a disposable weigh paper or in a suitable container inside the chemical fume hood to contain any dust.
 - Use a dedicated spatula for this chemical.
 - Close the primary container immediately after dispensing the required amount.
- Use in Reaction:
 - When adding the solid to a reaction vessel, do so slowly and carefully to prevent generating airborne dust.
 - Keep the reaction apparatus within the fume hood for the duration of the experiment.
- Post-Handling Cleanup:
 - Carefully fold the weigh paper and dispose of it, along with any used gloves, in the designated solid hazardous waste container.

- Wipe down the spatula and the work surface inside the fume hood with a damp cloth or paper towel to collect any residual dust, disposing of the wipe in the hazardous waste. Do not dry sweep.
- Wash hands thoroughly with soap and water after removing gloves.[6]

Section 4: Emergency Procedures and First Aid

Preparedness is paramount. All personnel must be familiar with these procedures before beginning work.



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Caption: Emergency Response Workflow for 4-Chloro-2-fluorobenzaldehyde.

Accidental Release Measures (Spill Response)

For a small, contained spill within a fume hood:

- Alert personnel in the immediate area.
- Ensure proper PPE is worn.
- Gently cover the solid spill with a damp paper towel or use an appropriate spill kit absorbent to avoid generating dust.[8]
- Carefully sweep or scoop the material into a labeled, sealable container for hazardous waste disposal.[5]
- Clean the spill area thoroughly with soap and water.
- For large spills, or any spill outside of a fume hood, evacuate the area immediately and contact your institution's emergency response team.

First-Aid Measures (Exposure Response)

Immediate and correct first aid is critical to minimizing harm.

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[5]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water. Seek immediate medical attention.[7]

Section 5: Storage and Disposal

Proper long-term management of the chemical and its waste is a crucial component of the laboratory safety lifecycle.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[5]
- The storage area should be a designated chemical storage cabinet or room, away from general traffic.
- Store locked up and away from incompatible materials.^[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents, as these can lead to vigorous or uncontrolled reactions.^[5]

Disposal Considerations

- All waste, including the chemical itself, contaminated items (gloves, weigh paper), and empty containers, must be treated as hazardous waste.
- Dispose of waste in a designated, properly labeled, and sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.^[5] Chemical waste generators are responsible for ensuring complete and accurate classification and disposal.^[5]

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